

Application Notes and Protocols for Retigabine Dihydrochloride in Cell Culture

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Compound of Interest

Compound Name: *Retigabine Dihydrochloride*

Cat. No.: *B024029*

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This document provides a detailed guide for the preparation and use of **Retigabine Dihydrochloride**, a potent KCNQ/Kv7 potassium channel opener, in cell culture applications. Adherence to these protocols is crucial for ensuring experimental reproducibility and accuracy.

Introduction

Retigabine Dihydrochloride (also known as Ezogabine) is a positive allosteric modulator of the KCNQ (Kv7) family of voltage-gated potassium channels, with primary activity on subtypes Kv7.2 through Kv7.5.^{[1][2][3]} These channels are critical regulators of neuronal excitability, and their activation by Retigabine leads to membrane hyperpolarization and a reduction in neuronal firing.^{[4][5]} This mechanism of action underlies its utility as an anticonvulsant and its investigation in a variety of neurological and psychiatric disorders. In a laboratory setting, Retigabine is a valuable tool for studying the physiological roles of KCNQ channels in various cell types.

Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation of **Retigabine Dihydrochloride** stock solutions.

Parameter	Value	Source(s)
Molecular Weight	376.25 g/mol	[2]
Recommended Solvents	DMSO, Ethanol, Water (with gentle warming)	[3][6]
Solubility in DMSO	≥18.8 mg/mL to 75 mg/mL	[3][7]
Solubility in Water	≥52.4 mg/mL (with gentle warming)	
Solubility in Ethanol	≥8.71 mg/mL (with gentle warming and ultrasonic)	
Recommended Stock Solution Concentration	10 mM to 50 mM in DMSO	[8]
Storage of Solid Compound	-20°C	[2][3]
Storage of Stock Solution	-20°C for several months	[3]
Typical Working Concentration in Cell Culture	0.1 μM to 10 μM	[2][5][9]

Experimental Protocols

Preparation of a 10 mM Retigabine Dihydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for subsequent dilutions in cell culture experiments.

Materials:

- **Retigabine Dihydrochloride** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Calibrated analytical balance
- Sterile pipette tips
- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination of the stock solution.
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out the desired amount of **Retigabine Dihydrochloride**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.76 mg of the compound (Molecular Weight = 376.25 g/mol).
- Dissolving the Compound:
 - Add the appropriate volume of sterile DMSO to the microcentrifuge tube containing the weighed compound. For a 10 mM stock, if you weighed 3.76 mg, add 1 mL of DMSO.
 - Vortex the tube vigorously for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
- Aiding Dissolution (if necessary):
 - If the compound does not fully dissolve, you may gently warm the solution in a 37°C water bath for 5-10 minutes.[\[3\]](#)
 - Alternatively, sonicate the solution for a few minutes.[\[3\]](#)

- After warming or sonication, vortex the solution again.
- Aliquoting and Storage:
 - Once the compound is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C for long-term storage, where they can be stable for several months.[3]

Preparation of Working Solutions for Cell Culture

Procedure:

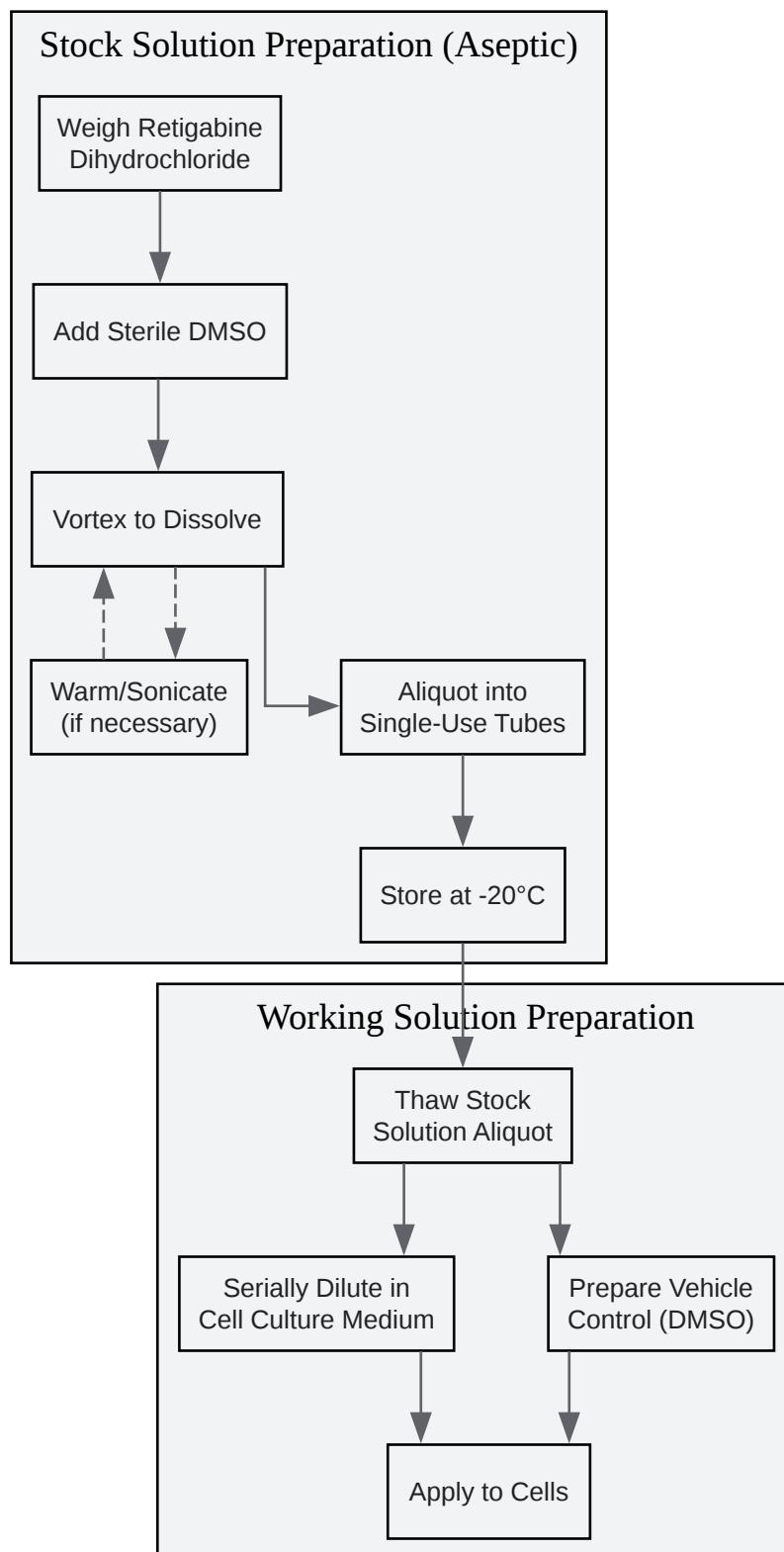
- Thawing the Stock Solution:
 - Thaw a single aliquot of the 10 mM **Retigabine Dihydrochloride** stock solution at room temperature.
- Serial Dilution:
 - Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final working concentration.
 - Important: To avoid precipitation, it is recommended to add the **Retigabine Dihydrochloride** stock solution to the cell culture medium and mix immediately. Do not add the medium to the concentrated stock. The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Vehicle Control:
 - Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the drug. This is essential to distinguish the effects of the drug from those of the solvent.

- Application to Cells:

- Remove the existing medium from your cell cultures and replace it with the medium containing the desired concentration of **Retigabine Dihydrochloride** or the vehicle control.
- Incubate the cells for the desired experimental duration.

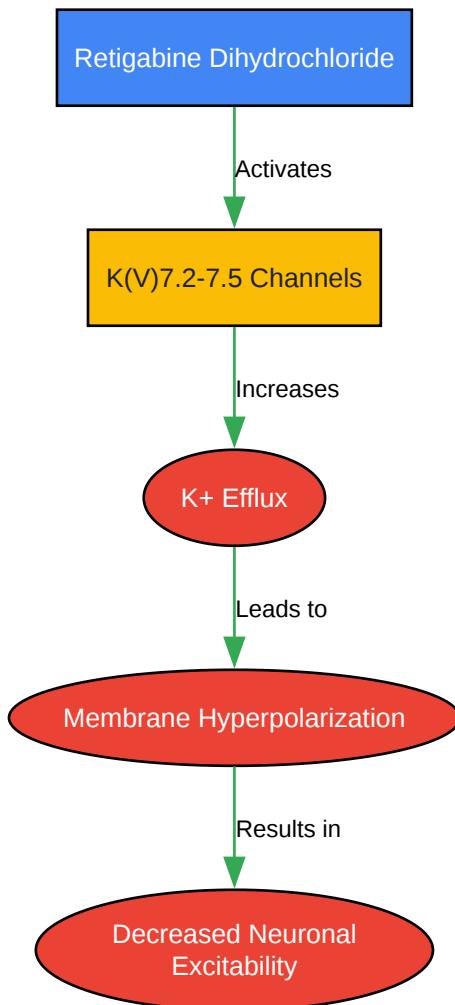
Visualizations

Experimental Workflow

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Caption: Workflow for preparing **Retigabine Dihydrochloride** solutions.

Signaling Pathway



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Caption: Retigabine's mechanism of action on K(V)7 channels.

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